

Essential Safety and Operational Guide for 2-Hexylcyclopentanone

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Compound of Interest

Compound Name: **2-Hexylcyclopentanone**

Cat. No.: **B084021**

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This guide provides immediate safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **2-Hexylcyclopentanone**. The following procedures are critical for ensuring a safe laboratory environment.

Chemical and Physical Properties

Property	Value	Source
Molecular Formula	C ₁₁ H ₂₀ O	PubChem[1]
Molecular Weight	168.28 g/mol	PubChem[1]
Boiling Point	108-110°C at 10mm Hg	ChemicalBook[2]
Density	0.89 g/cm ³	ChemicalBook[2]
Flash Point	112°C	ChemicalBook[2]
Water Solubility	59.5 mg/L at 20°C	ChemicalBook[2]
GHS Hazard Statements	H319: Causes serious eye irritation[1][2]	PubChem, ChemicalBook

Hazard Identification and Personal Protective Equipment (PPE)

2-Hexylcyclopentanone is classified as causing serious eye irritation.[1][2] Although comprehensive GHS hazard data is not available for all endpoints, structurally similar compounds like cyclopentanone and 2-pentylcyclopentanone are flammable liquids and cause skin irritation.[3][4][5][6][7][8] Therefore, a cautious approach is necessary.

Minimum Required Personal Protective Equipment (PPE)

PPE Category	Specification	Rationale
Eye and Face Protection	Tight-sealing safety goggles or a face shield.[3][6]	To prevent eye contact and serious eye irritation.[3][6]
Hand Protection	Wear suitable chemical-resistant gloves (e.g., Butyl rubber, Nitrile rubber).[3][5]	To prevent skin contact and potential skin irritation.[3]
Skin and Body Protection	Wear a lab coat, long-sleeved clothing, and closed-toe shoes. An apron may be required for larger quantities.[3]	To protect skin from accidental splashes.
Respiratory Protection	Generally not required under normal use with adequate ventilation. If vapors are generated or ventilation is poor, use a NIOSH-approved respirator with an organic vapor cartridge.[3][6]	To prevent inhalation of potentially harmful vapors.

Operational Plan: Step-by-Step Handling Procedures

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood.[6]
- Ensure an eyewash station and safety shower are readily accessible.[3]
- Remove all potential ignition sources from the handling area, as related ketones are flammable.[4][5][7][8]

- Ground and bond containers and receiving equipment when transferring to prevent static discharge.[4][5]

2. Handling the Chemical:

- Wear the appropriate PPE as detailed in the table above.
- Avoid contact with skin, eyes, and clothing.[3]
- Do not breathe vapors or mists.[6]
- Wash hands thoroughly after handling.[3]

3. In Case of a Spill:

- Evacuate non-essential personnel from the area.
- Wearing appropriate PPE, contain the spill using an inert absorbent material (e.g., sand, vermiculite).
- Collect the absorbed material into a suitable, labeled container for disposal.
- Ventilate the area.

4. First Aid Measures:

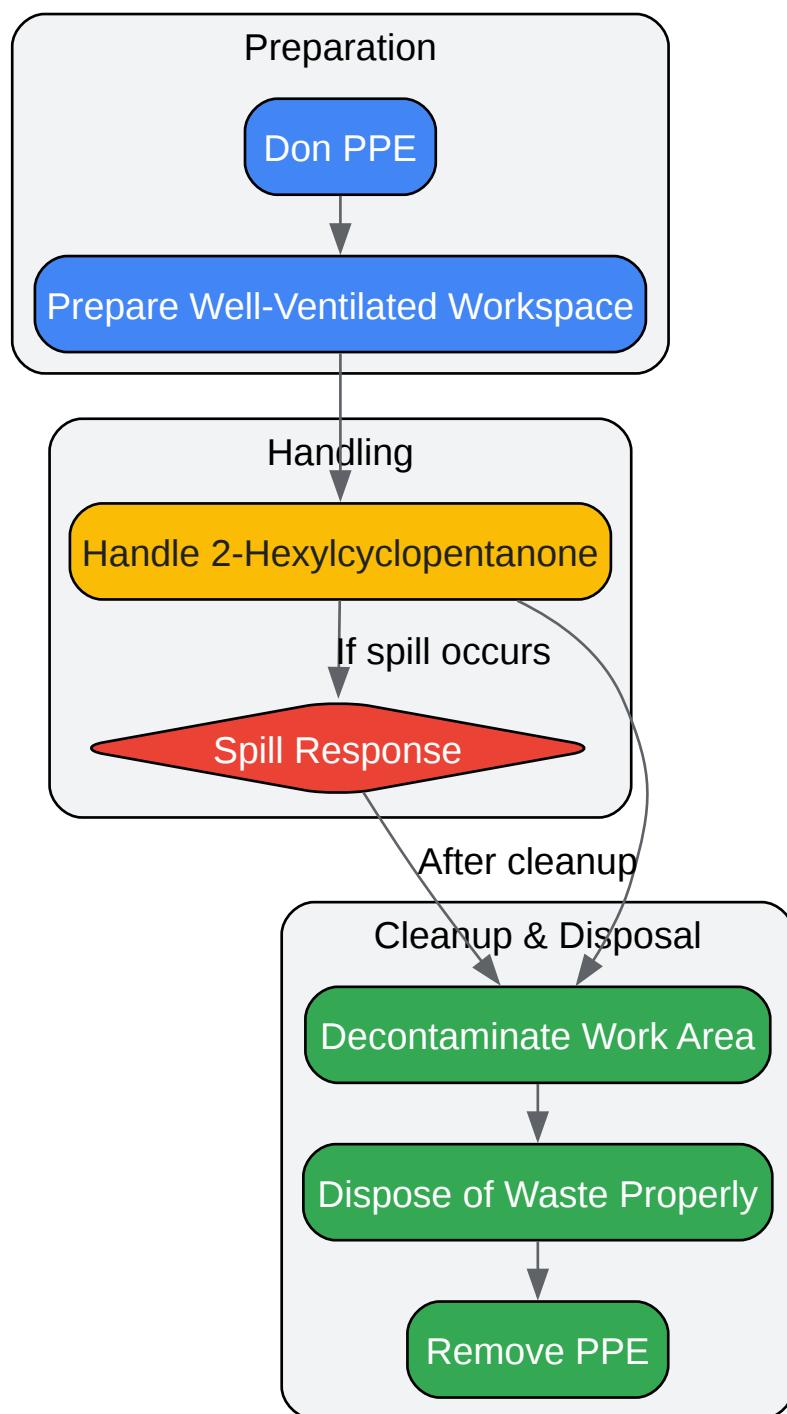
- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[4]
- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water/shower. If skin irritation occurs, get medical advice/attention.[4]
- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek medical attention if symptoms persist.[6]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and drink plenty of water. Seek immediate medical attention.[6]

Disposal Plan

- All waste containing **2-Hexylcyclopentanone** must be treated as hazardous waste.
- Collect waste in a clearly labeled, sealed container.
- Do not mix with other waste streams unless compatible.
- Dispose of the waste in accordance with all local, state, and federal regulations. Contact your institution's environmental health and safety (EHS) office for specific guidance.

Experimental Workflow Diagram

The following diagram illustrates the standard workflow for safely handling **2-Hexylcyclopentanone** in a laboratory setting.



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Caption: Workflow for Safe Handling of **2-Hexylcyclopentanone**.

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